

Technical Support Center: Trimesoyl Chloride (TMC)

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Compound of Interest

Compound Name:	1,3,5-Benzenetricarbonyl trichloride
CAS No.:	4422-95-1
Cat. No.:	B1211363

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with trimesoyl chloride (TMC).

Frequently Asked Questions (FAQs)

Q1: What is trimesoyl chloride and what are its primary applications?

A1: Trimesoyl chloride (TMC), also known as **1,3,5-benzenetricarbonyl trichloride**, is a chemical compound that is solid at room temperature, appearing as light yellow crystal lumps. [1] It is a derivative of benzene and a planar molecule. [2] TMC is commonly used as a monomer in interfacial polymerization to synthesize thin-film composite membranes for applications such as reverse osmosis, seawater desalination, water purification, and gas separation. [3][4][5][6]

Q2: What are the main hazards associated with trimesoyl chloride?

A2: Trimesoyl chloride is a corrosive substance that can cause severe skin burns and eye damage.[1][4] It is also harmful if swallowed.[4] The material is moisture-sensitive and reacts with water, which can lead to the release of hazardous fumes.[1][7] It is classified as a corrosive solid.[2][8]

Q3: What personal protective equipment (PPE) should be worn when handling trimesoyl chloride?

A3: When handling trimesoyl chloride, it is essential to wear appropriate personal protective equipment (PPE) to avoid contact with skin and eyes. Recommended PPE includes:

- Eye Protection: Chemical safety goggles or a full-face shield.
- Hand Protection: Chemical-resistant gloves.
- Body Protection: A lab coat or chemical-resistant apron and long-sleeved clothing.
- Respiratory Protection: In case of dust or vapor generation, a NIOSH-approved respirator with an appropriate cartridge is necessary.[1]

Q4: How should trimesoyl chloride be stored?

A4: Trimesoyl chloride should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[7] It is crucial to protect it from moisture due to its reactivity with water.[1][7] It should be stored away from incompatible materials such as alkalis and oxidizing agents.[7] Refrigeration is also recommended for storage.[1]

Q5: What should I do in case of accidental exposure to trimesoyl chloride?

A5: In case of accidental exposure, follow these first-aid measures immediately:

- Skin Contact: Remove contaminated clothing and rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Troubleshooting Guides

Issue 1: Hydrolysis of Trimesoyl Chloride

Symptoms:

- The appearance of a white precipitate or cloudiness in the TMC solution (often in an organic solvent like hexane).
- Reduced reactivity or failure of subsequent reactions, such as incomplete polymerization.
- In membrane synthesis, this can lead to a thinner, less cross-linked, and more permeable polyamide layer.[\[4\]](#)[\[9\]](#)

Root Cause:

Trimesoyl chloride is highly sensitive to moisture and readily undergoes hydrolysis. The acyl chloride groups (-COCl) react with water to form carboxylic acid groups (-COOH).[\[4\]](#)[\[9\]](#) This reaction consumes the reactive sites of the TMC molecule, rendering it ineffective for its intended purpose.

Solutions:

- Prevention:
 - Always handle TMC in a dry environment, such as a glove box or under an inert atmosphere (e.g., nitrogen or argon).
 - Use anhydrous solvents and ensure all glassware is thoroughly dried before use.
- Corrective Action:

- If hydrolysis is suspected, the TMC may not be suitable for use in sensitive applications. It is often best to discard the hydrolyzed reagent and use a fresh, unopened container.
- For less sensitive applications, it may be possible to filter out any precipitate, but the concentration of the active TMC in the solution will be lower than expected.

Issue 2: Poor Solubility in Organic Solvents

Symptoms:

- Trimesoyl chloride does not fully dissolve in the chosen organic solvent (e.g., hexane), even with agitation.
- The presence of solid particles or a hazy solution.

Root Cause:

- Hydrolysis: As mentioned above, the hydrolysis product, trimesic acid, has poor solubility in non-polar organic solvents.
- Impurity: The TMC may contain impurities from its synthesis or degradation over time.
- Solvent Quality: The organic solvent may not be of sufficient purity or may be contaminated with water.

Solutions:

- Ensure Anhydrous Conditions: Use high-purity, anhydrous solvents.
- Check for Hydrolysis: If the TMC is old or has been exposed to air, hydrolysis is a likely cause.
- Sonication: Gentle sonication can sometimes help to dissolve the solid, but if insolubility persists, it is likely due to hydrolysis or impurities.
- Solvent Selection: While hexane is common, other anhydrous non-polar solvents can be tested for better solubility.

Experimental Protocols

Interfacial Polymerization for Polyamide Membrane Synthesis

This protocol describes the synthesis of a thin-film composite polyamide membrane using trimesoyl chloride and m-phenylenediamine (MPD).

Materials:

- Trimesoyl chloride (TMC)
- m-phenylenediamine (MPD)
- Anhydrous hexane (or other suitable organic solvent)
- Deionized water
- Porous support membrane (e.g., polysulfone)

Equipment:

- Glass petri dish or a suitable reaction frame
- Rubber roller
- Pipettes
- Beakers
- Forceps

Procedure:

- **Prepare the Aqueous Amine Solution:** Prepare a 2% (w/v) solution of MPD in deionized water.
- **Prepare the Organic Acyl Chloride Solution:** In a dry environment, prepare a 0.1% (w/v) solution of TMC in anhydrous hexane.

- **Support Membrane Saturation:** Immerse the porous support membrane in the aqueous MPD solution for approximately 2 minutes.
- **Remove Excess Amine Solution:** Remove the membrane from the MPD solution and use a rubber roller to gently remove any excess solution from the surface.
- **Interfacial Polymerization:** Secure the saturated support membrane in a frame or place it flat in a petri dish. Pour the TMC-hexane solution over the surface of the membrane and allow the reaction to proceed for about 1 minute.
- **Post-Reaction Treatment:** Pour off the excess TMC solution. The newly formed polyamide membrane should be washed with hexane to remove any unreacted TMC.
- **Drying:** Allow the membrane to air dry at room temperature. For some applications, a heat treatment step (e.g., in an oven at a specific temperature) may be required to further cross-link the polymer.

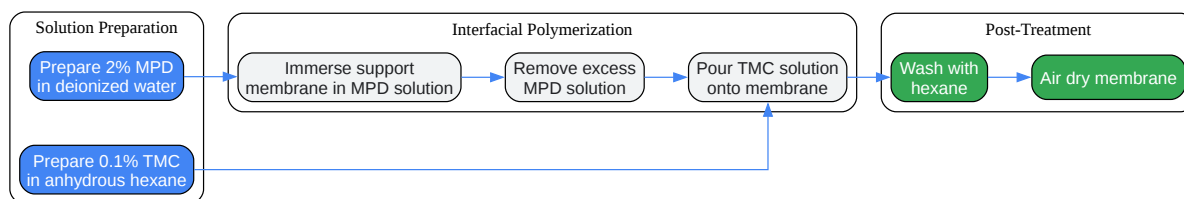
Data Presentation

Table 1: Material Compatibility with Trimesoyl Chloride

Material Category	Compatible Materials	Incompatible Materials	Notes
Metals	Stainless Steel (304, 316), Hastelloy	Mild Steel, Galvanized Steel, Aluminum	TMC is corrosive to many metals. ^[10] Stainless steel offers good resistance to chloride environments, but specific testing for prolonged TMC exposure is recommended. ^{[11][12]}
Polymers	Polytetrafluoroethylene (PTFE), Polypropylene (PP), Polyethylene (PE)	Nylon, Polycarbonate (PC)	Compatibility depends on the specific polymer and exposure conditions. It is advisable to test for compatibility before large-scale use.
Glass	Borosilicate Glass	-	Glass is generally compatible and is a good choice for reaction vessels and storage containers.
Elastomers	Viton®, Kalrez®	Natural Rubber, Neoprene	Swelling or degradation may occur with incompatible elastomers.

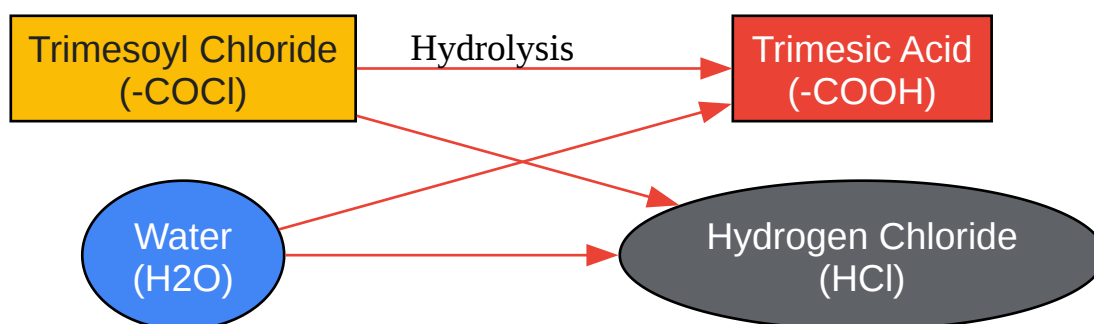
Note: This table provides general guidance. It is strongly recommended to perform compatibility testing for specific applications and conditions.

Visualizations



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Caption: Experimental workflow for polyamide membrane synthesis.



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Caption: Simplified hydrolysis pathway of trimesoyl chloride.

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